

# Spectroscopic Profile of 15-Methoxymkapwanin: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 15-Methoxymkapwanin

Cat. No.: B1174409

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This technical guide provides a comprehensive overview of the spectroscopic data for **15-Methoxymkapwanin**, a neo-clerodane diterpene isolated from the leaf surface exudate of *Dodonaea angustifolia*. The structural elucidation of this compound was primarily achieved through a combination of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This document compiles the available data into a structured format, details the experimental protocols for data acquisition, and presents a visual workflow for spectroscopic analysis.

## Chemical Structure and Properties

- Systematic Name: 15-methoxy-neo-clerodan-3,13-dien-16,15:18,19-diolide
- Molecular Formula:  $C_{21}H_{28}O_5$
- Molecular Weight: 360.44 g/mol
- Source: *Dodonaea angustifolia* leaf exudate

## Spectroscopic Data

The spectroscopic data presented below is based on the initial characterization of **15-Methoxymkapwanin**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the carbon-hydrogen framework of a molecule. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **15-Methoxymkapwanin** are summarized below.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **15-Methoxymkapwanin**

Position	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
Data unavailable in publicly accessible resources.			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **15-Methoxymkapwanin**

Position	Chemical Shift ( $\delta$ ) ppm
Data unavailable in publicly accessible resources.	

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: IR Spectroscopic Data for **15-Methoxymkapwanin**

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group Assignment
Data unavailable in publicly accessible resources.	

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound.

Table 4: Mass Spectrometry Data for **15-Methoxymkapwanin**

m/z	Ion Type
Data unavailable in publicly accessible resources.	

## Experimental Protocols

Detailed experimental protocols for the acquisition of the spectroscopic data for **15-Methoxymkapwanin** are not available in the public domain. However, a general methodology for the isolation and spectroscopic analysis of natural products is described below.

### General Isolation Procedure

- **Extraction:** The leaf exudate of *Dodonaea angustifolia* is typically extracted with a suitable organic solvent, such as methanol or dichloromethane, to dissolve the secondary metabolites.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate) to separate the components based on polarity.
- **Purification:** Fractions containing the compound of interest are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **15-Methoxymkapwanin**.

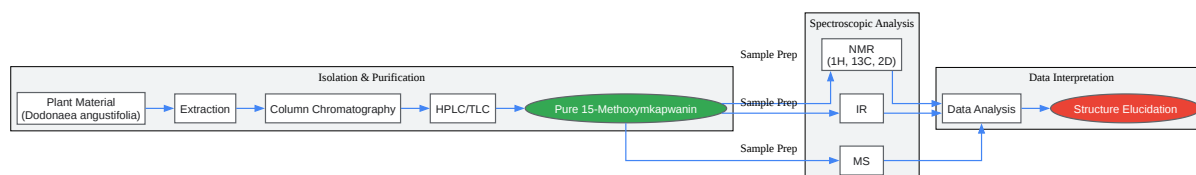
### Spectroscopic Analysis

- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are typically recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz) using a deuterated solvent such as chloroform- $d$  ( $\text{CDCl}_3$ ) or methanol- $d_4$  ( $\text{CD}_3\text{OD}$ ). 2D NMR experiments, including COSY, HSQC, and HMBC, are often employed for complete structural assignment.
- **IR Spectroscopy:** The IR spectrum is usually obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be prepared as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is commonly performed using techniques like electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) to obtain an accurate mass measurement and determine the molecular formula.

## Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a natural product like **15-Methoxymkapwanin**.



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)